

Methyl O-tert-butyl-L-tyrosinate hydrochloride

CAS number and molecular weight

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Compound of Interest

Compound Name: *Methyl O-tert-butyl-L-tyrosinate
hydrochloride*

Cat. No.: *B555297*

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An In-depth Technical Guide to Methyl O-tert-butyl-L-tyrosinate hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl O-tert-butyl-L-tyrosinate hydrochloride**, a critical building block in modern peptide synthesis and drug discovery, particularly in the realm of neuroscience. This document details its chemical properties, applications, and protocols for its use, offering valuable insights for professionals in the field.

Core Compound Data

Methyl O-tert-butyl-L-tyrosinate hydrochloride is a derivative of the amino acid L-tyrosine, featuring a methyl ester at the C-terminus and a tert-butyl ether protecting the phenolic hydroxyl group. These modifications enhance its solubility and stability, making it an ideal reagent for solid-phase peptide synthesis (SPPS).^[1] The hydrochloride salt form improves its handling and storage characteristics.

A summary of its key quantitative data is presented below for easy reference.

Property	Value	Reference
CAS Number	51482-39-4	[1]
Molecular Weight	287.8 g/mol	[1]
Molecular Formula	C ₁₄ H ₂₁ NO ₃ ·HCl	[1]
Appearance	White to off-white powder	[1]
Purity	≥ 99% (HPLC)	[1]
Melting Point	146 - 148 °C	[1]
Optical Rotation	[α] ²⁰ /D = 39 ± 2° (c=1 in DMF)	[1]
Storage Conditions	0 - 8 °C	[1]

Applications in Research and Development

The primary application of **Methyl O-tert-butyl-L-tyrosinate hydrochloride** lies in its role as a protected amino acid for Solid-Phase Peptide Synthesis (SPPS). The tert-butyl group on the tyrosine side chain prevents unwanted side reactions during the peptide chain elongation process.[2] This protection is crucial for maintaining the integrity of the final peptide product.

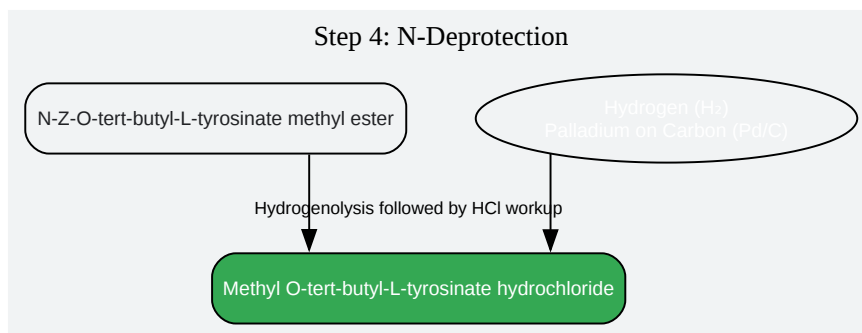
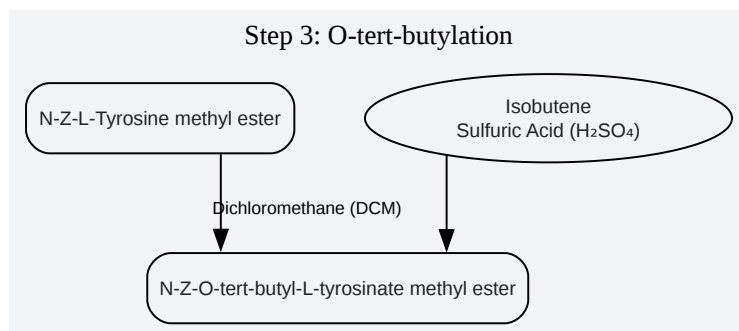
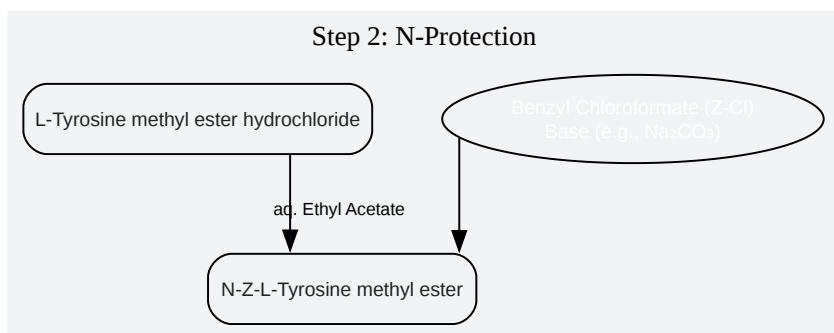
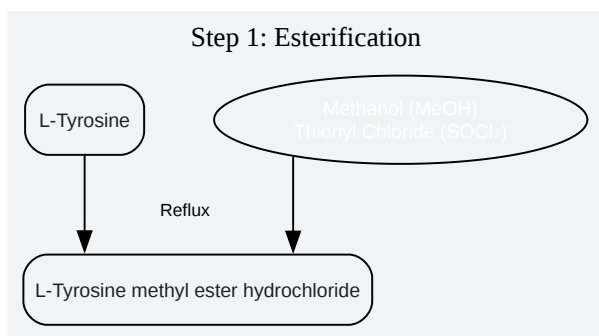
This compound is particularly valuable in the Fmoc/t-Bu peptide synthesis strategy. The tert-butyl ether is stable to the basic conditions used for the removal of the Fmoc protecting group from the N-terminus but is readily cleaved under the strongly acidic conditions of the final cleavage from the solid support.[2][3]

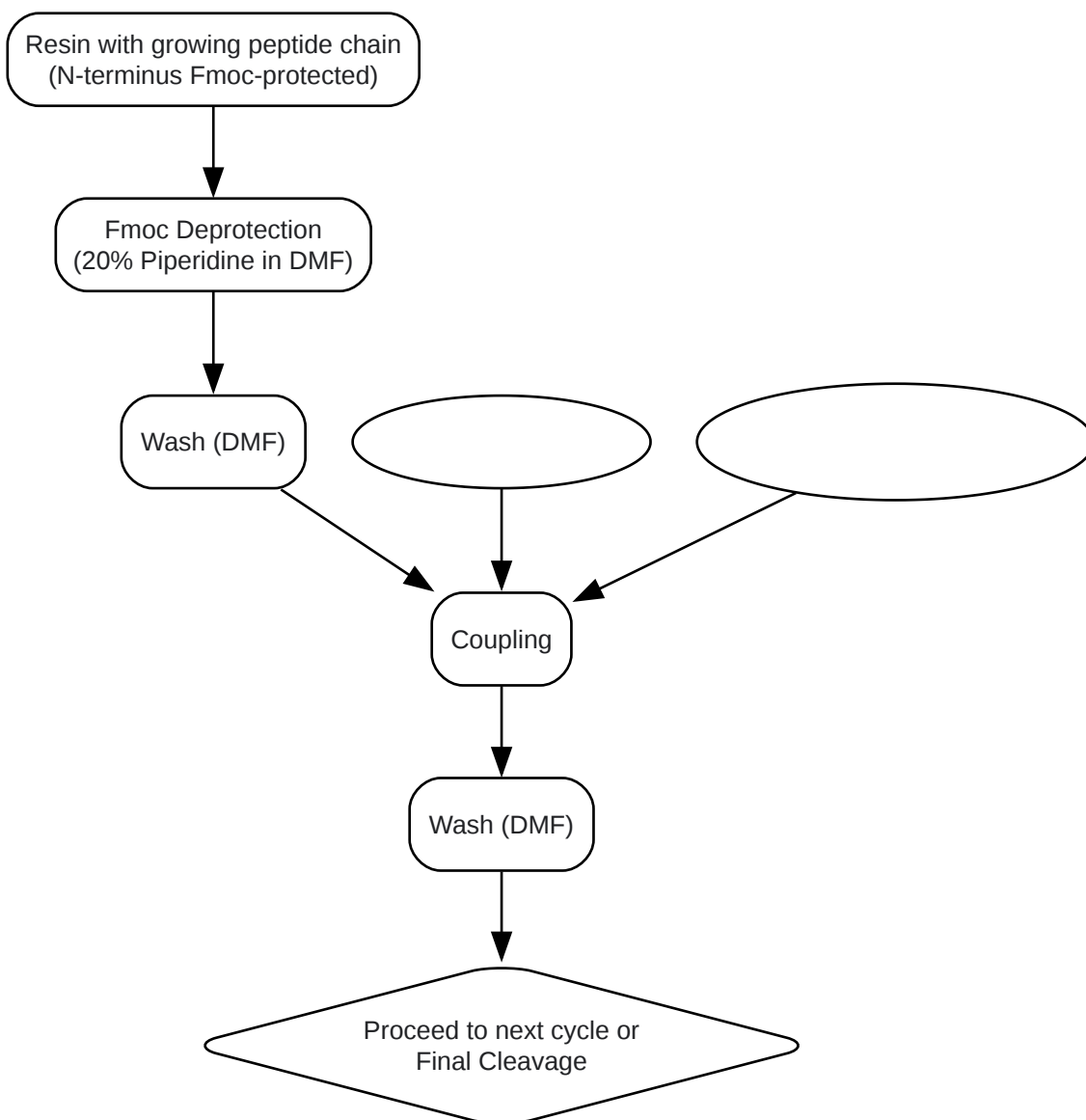
Furthermore, its use as a building block extends to the development of pharmaceuticals, especially those targeting neurological disorders.[1] Peptides containing modified tyrosine residues are being investigated for their ability to cross the blood-brain barrier and modulate signaling pathways within the central nervous system.[4]

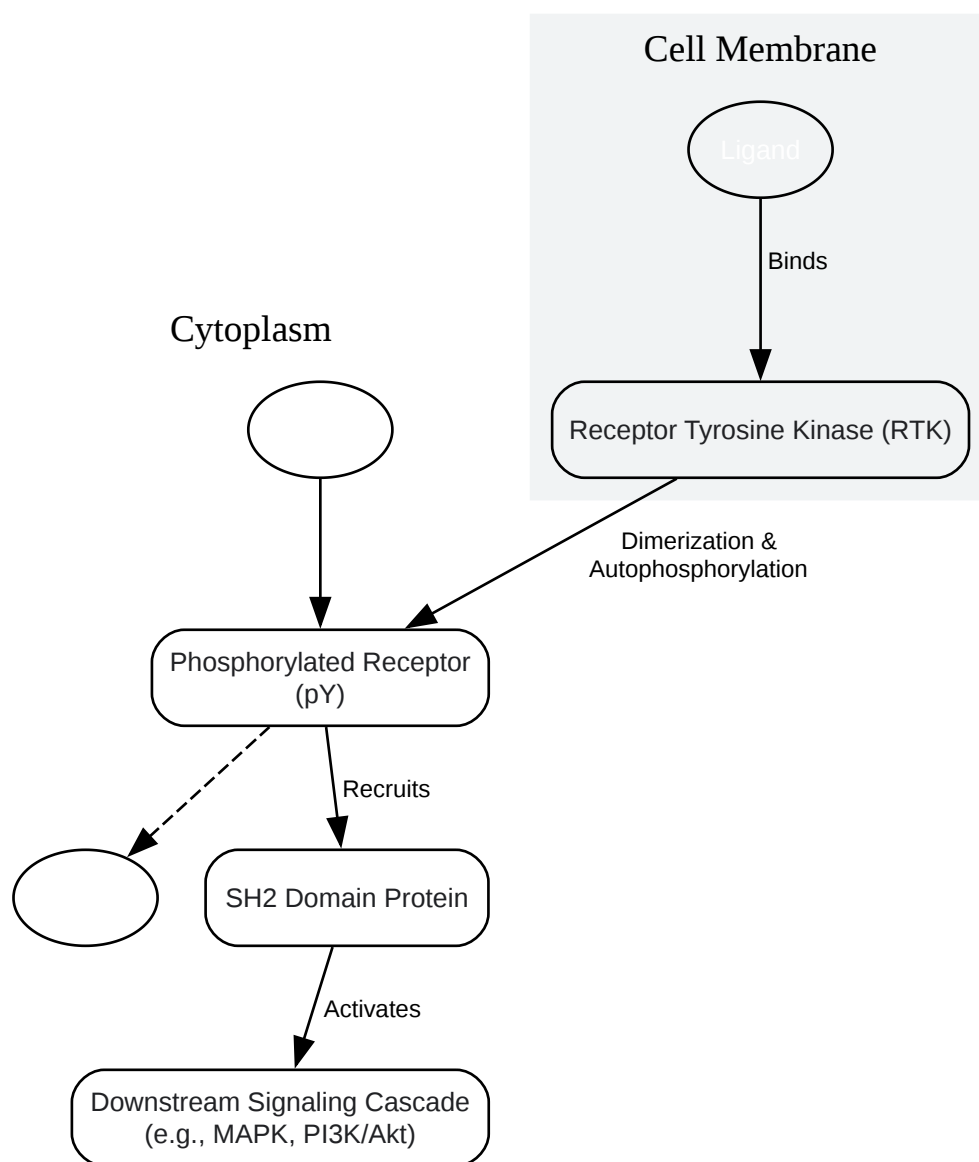
Experimental Protocols

Synthesis of Methyl O-tert-butyl-L-tyrosinate hydrochloride

While this compound is commercially available, understanding its synthesis can be valuable. A general multi-step synthetic approach is outlined below, adapted from related procedures.^{[5][6]}







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